

An In-depth Technical Guide to the Physicochemical Properties of Dihydrolinalool

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrolinalool, systematically known as 3,7-dimethyloct-6-en-3-ol, is a monoterpene alcohol recognized for its characteristic floral, citrusy, and woody aroma.[1] A derivative of linalool, it finds extensive application in the fragrance and flavor industries.[2][3] Beyond its olfactory attributes, **dihydrolinalool** has garnered interest for its potential antimicrobial, anti-inflammatory, and antioxidant properties, suggesting a broader scope of application in cosmetic and therapeutic formulations.[2][3] This technical guide provides a comprehensive overview of the physicochemical properties of **dihydrolinalool**, details standardized experimental protocols for their determination, and presents a logical workflow for its quality control.

Physicochemical Properties

The physicochemical characteristics of **dihydrolinalool** are crucial for its application, formulation, and assessment of its environmental fate. A summary of these properties is presented in the table below.



Property	Value
Molecular Formula	C10H20O
Molecular Weight	156.27 g/mol
Appearance	Colorless to pale yellow, clear liquid
Odor	Floral, citrusy, woody
Boiling Point	191.00 to 203.00 °C at 760 mmHg
Melting Point	5 °C
Density	0.850 to 0.863 g/cm³ at 20-25 °C
Refractive Index	1.4520 to 1.4580 at 20 °C
Solubility in Water	228.1 mg/L at 25 °C (estimated)
Solubility in Organic Solvents	Soluble in alcohol
Vapor Pressure	0.019 mmHg at 25 °C (estimated)
Flash Point	80 to 81.11 °C
logP (o/w)	2.977 (estimated)
CAS Number	18479-51-1

Experimental Protocols

The determination of the physicochemical properties of **dihydrolinalool** can be conducted using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM).

Boiling Point Determination (OECD Guideline 103)

This method determines the temperature at which the vapor pressure of the substance equals atmospheric pressure.



- Apparatus: A suitable apparatus consists of a boiling flask, a condenser, a thermometer, and a heating source.
- Procedure: A small volume of dihydrolinalool is placed in the boiling flask with boiling chips.
 The apparatus is assembled, and the substance is heated. The temperature is recorded when the substance boils and a steady stream of condensate is observed. The observed boiling point is corrected to standard atmospheric pressure.

Density Determination (OECD Guideline 109 / ASTM D4052)

This protocol outlines the determination of the mass per unit volume of a liquid.

- Apparatus: A digital density meter, pycnometer, or hydrometer can be used.
- Procedure (using a digital density meter): The instrument is calibrated using dry air and a
 substance of known density (e.g., pure water). A sample of dihydrolinalool is introduced
 into the oscillating U-tube of the density meter. The instrument measures the oscillation
 period, which is a function of the sample's density, and provides a direct density reading. The
 measurement is performed at a controlled temperature.

Refractive Index Determination (ASTM D1218)

This method measures the extent to which light is refracted when passing through the substance, a property related to its composition.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure: A drop of dihydrolinalool is placed on the prism of the refractometer. The
 instrument is adjusted to bring the dividing line between the light and dark fields into sharp
 focus at the crosshairs. The refractive index is read directly from the instrument's scale. The
 temperature of the measurement is critical and should be controlled and recorded.

Water Solubility Determination (OECD Guideline 105 - Flask Method)



This method determines the saturation concentration of a substance in water at a given temperature.

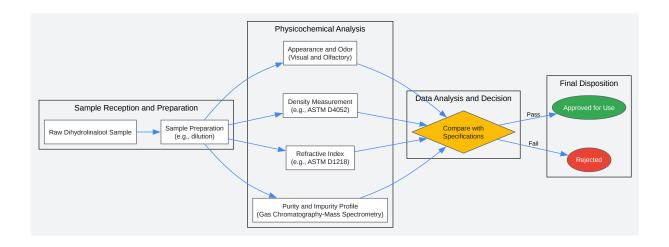
- Apparatus: A flask, a temperature-controlled shaker or stirrer, and an analytical method for quantifying the concentration of dihydrolinalool in water (e.g., gas chromatography).
- Procedure: An excess amount of dihydrolinalool is added to a known volume of water in a
 flask. The flask is sealed and agitated at a constant temperature for a sufficient period to
 reach equilibrium (typically 24-48 hours). After equilibration, the mixture is allowed to stand
 to separate the phases. A sample of the aqueous phase is carefully removed, filtered or
 centrifuged to remove any undissolved substance, and then analyzed to determine the
 concentration of dihydrolinalool.

Signaling Pathways and Experimental Workflows

Currently, there is limited information available in the public domain detailing specific signaling pathways directly modulated by **dihydrolinalool**. Its biological activities, such as potential anti-inflammatory and antioxidant effects, suggest interactions with cellular pathways, but these have not yet been fully elucidated.

In the context of its primary application, a crucial experimental workflow is the quality control of **dihydrolinalool** as a fragrance ingredient. The following diagram illustrates a generalized workflow for this process.





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Caption: Quality Control Workflow for **Dihydrolinalool**.

Conclusion

This technical guide provides a detailed summary of the key physicochemical properties of dihydrolinalool, an important compound in the flavor and fragrance industry with emerging potential in other fields. The standardized experimental protocols outlined offer a basis for the consistent and reliable determination of its properties. While specific signaling pathways remain an area for future research, the presented quality control workflow highlights a critical experimental process for ensuring the quality and consistency of dihydrolinalool in its industrial applications. This compilation of data and methodologies serves as a valuable resource for researchers, scientists, and drug development professionals working with this versatile monoterpene alcohol.



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